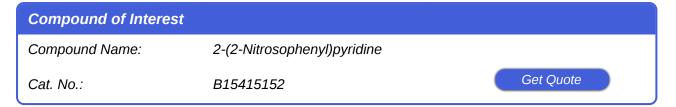




Physicochemical Properties of the Nitrosophenylpyridine Analog of Nifedipine: A **Technical Guide**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Nifedipine, a potent L-type calcium channel blocker, is known for its photosensitivity, degrading into a nitrosophenylpyridine derivative upon exposure to daylight or UV light. This technical guide provides a comprehensive overview of the anticipated physicochemical properties of this primary photodegradation product, herein referred to as the Nitrosophenylpyridine Analog of Nifedipine (NPN). As experimental data for this specific analog is not extensively published, this document presents a framework of expected properties and details the established experimental protocols for their determination. The methodologies and illustrative data tables are provided to guide researchers in the characterization of this and similar compounds.

Introduction

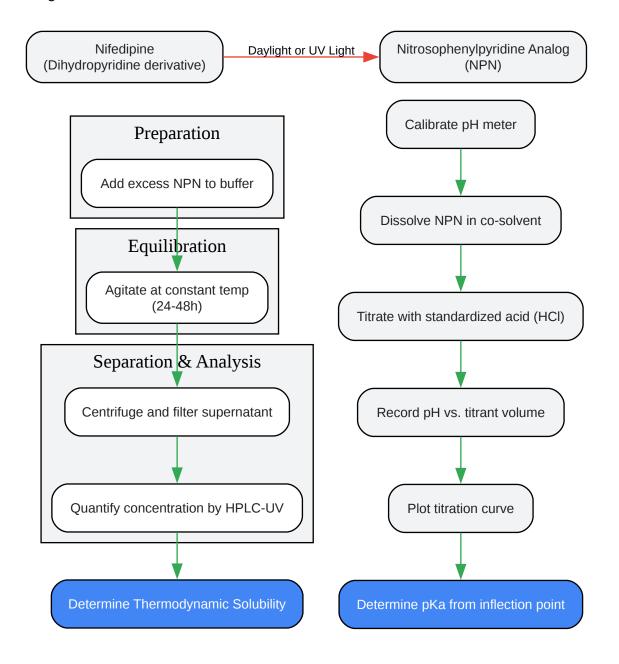
Nifedipine is a dihydropyridine calcium antagonist widely used in the treatment of hypertension and angina.[1] A critical aspect of its preformulation and formulation development is its inherent instability towards light. Exposure to light transforms the dihydropyridine ring into a pyridine ring, converting the nitro group at the ortho position of the phenyl ring to a nitroso group. This transformation results in the formation of its nitrosophenylpyridine analog, a compound with significantly different physicochemical and pharmacological properties. Understanding these properties is crucial for predicting the stability, bioavailability, and potential toxicity of nifedipine formulations.



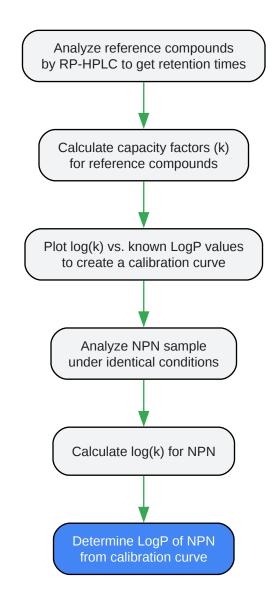
This guide outlines the key physicochemical parameters of NPN, offering detailed experimental protocols for their measurement and presenting hypothetical data for illustrative purposes.

Photodegradation Pathway of Nifedipine

The conversion of nifedipine to its nitrosophenylpyridine analog is a well-documented photodegradation pathway. This process involves the oxidation of the dihydropyridine ring to a pyridine ring.







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References

- 1. Nifedipine | 21829-25-4 [chemicalbook.com]
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